

# A Comprehensive Technical Guide to Vinylcyclopentane (Ethenylcyclopentane)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Vinylcyclopentane

Cat. No.: B1346689

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This technical guide provides a detailed overview of **Vinylcyclopentane**, also known as Ethenylcyclopentane. It covers its nomenclature, physicochemical properties, and a representative analytical method, presenting data in a clear and accessible format for scientific professionals.

## Nomenclature: Synonyms and Identifiers

**Vinylcyclopentane** is an organic compound with the molecular formula  $C_7H_{12}$ .<sup>[1]</sup> It is structurally a cyclopentane ring substituted with a vinyl group. The compound is known by several names and is cataloged under various chemical identifiers.

**Common and IUPAC Names:** The most common name for this compound is **Vinylcyclopentane**.<sup>[2]</sup> The systematic International Union of Pure and Applied Chemistry (IUPAC) name is Ethenylcyclopentane.<sup>[3][4]</sup>

**Alternative Names and Synonyms:** A variety of synonyms are used in literature and chemical databases to refer to this compound<sup>[1][5][6]</sup>:

- Cyclopentane, ethenyl-<sup>[4][5]</sup>
- Cyclopentane, vinyl-<sup>[4][5]</sup>
- Cyclopentylethylene<sup>[1][5]</sup>

- cyclopentyl-ethene[1]
- ETHENE-1-CYCLOPENTYL[7][8]

Chemical Identifiers: For unambiguous identification in databases and regulatory documents, the following identifiers are used:

- CAS Number: 3742-34-5[2][5]
- EINECS Number: 223-133-8[1][2]
- InChI Key: BEFDCLMNVWHS GT-UHFFFAOYSA-N[2][5]
- UNII: 9KCH96UG6H[1]
- NSC Number: 73919[1][4]
- DSSTox Substance ID: DTXSID70190861[1][4]

## Physicochemical Properties

The key physical and chemical properties of **Vinylcyclopentane** are summarized in the table below. This data is essential for designing experiments, understanding its behavior in different environments, and for safety assessments.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub>
Molecular Weight	96.17 g/mol [3]
Appearance	Colorless liquid[1]
Boiling Point	97 - 98.1 °C at 760 mmHg[1][7]
Melting Point	-126.5°C[1][9]
Density	0.704 - 0.877 g/cm <sup>3</sup> [1][9]
Refractive Index	n <sub>20</sub> /D 1.436 (lit.)[1][7]
Flash Point	10 °C (50 °F)[1][10]
Vapor Pressure	46.4 mmHg at 25°C[1][9]
Solubility	Soluble in Methanol[1]
LogP	2.36 - 3.30[1][2]
Storage Temperature	2-8°C[1]

## Experimental Protocols: Analytical Methodology

While specific synthetic protocols can vary, a common analytical method for **Vinylcyclopentane** is Reverse Phase High-Performance Liquid Chromatography (RP-HPLC).

Protocol: Analysis of **Vinylcyclopentane** by RP-HPLC[2]

This method is suitable for analyzing **Vinylcyclopentane** and can be adapted for impurity isolation and pharmacokinetic studies.[2]

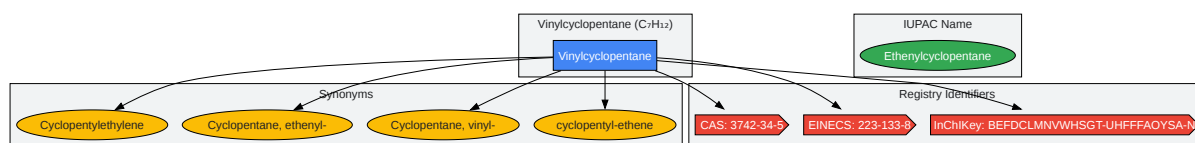
- Objective: To separate and quantify **Vinylcyclopentane**.
- Column: Newcrom R1 reverse-phase column.[2]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used in place of

phosphoric acid.[2]

- Detection: The specific detector (e.g., UV, MS) will depend on the analytical requirements.
- Application: This liquid chromatography method is scalable and can be used for preparative separation to isolate impurities.[2] It is also suitable for pharmacokinetic studies.[2] For faster analysis, columns with smaller 3  $\mu\text{m}$  particles can be used in UPLC applications.[2]

## Visualizations: Nomenclature Hierarchy

To clarify the relationships between the various names and identifiers for **Vinylcyclopentane**, the following diagram illustrates the nomenclature hierarchy.



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Caption: Logical relationship of **Vinylcyclopentane** names and identifiers.

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### Contact

Address: 3281 E Guasti Rd

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